Step-by-step guide for peptide bond formation with CDPT

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Compound of Interest

Compound Name:	*2-Chloro-4,6-dipyrrolidin-1-yl-1,3,5-triazine*
CAS No.:	*111669-20-6*
Cat. No.:	*B413893*

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Application Note: High-Efficiency Peptide Bond Formation using CDPT

Executive Summary & Scope

This technical guide details the application of CDPT (2-Chloro-4,6-diphenoxy-1,3,5-triazine) as a coupling reagent for peptide synthesis.[1] While the methoxy-analogue (CDMT or Kaminski's Reagent) is widely documented, CDPT offers distinct electronic properties due to the electron-withdrawing nature of the phenoxy substituents. This modification enhances the electrophilicity of the triazine ring, potentially accelerating the activation step compared to CDMT, while altering the solubility profile of the byproduct.

Target Audience: Synthetic Chemists, Process Development Scientists. Key Advantage: Cost-effective activation with reduced racemization risk in specific steric environments; "Green" potential due to atom economy.[1]

Mechanistic Insight: The Triazine Cycle

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Understanding the mechanism is vital for troubleshooting. The reaction does not proceed via a simple direct displacement but involves a "quaternary ammonium" intermediate when a tertiary amine is used.

The Pathway:

- Activation: The CDPT reagent reacts with the tertiary amine (typically N-methylmorpholine, NMM) to form a reactive quaternary triazinylammonium salt.
- Intermediate Formation: The carboxylic acid (carboxylate) attacks this salt via Nucleophilic Aromatic Substitution (

  ), displacing the ammonium/chloride and forming the Superactive Triazinyl Ester.
- Aminolysis: The amine nucleophile attacks the carbonyl of the active ester, releasing the peptide and the byproduct (2-hydroxy-4,6-diphenoxy-1,3,5-triazine).

Scientific Rationale for CDPT:

- Electronic Effect: The phenoxy groups are less electron-donating than methoxy groups (found in CDMT).[1] This makes the triazine ring more electron-deficient, increasing the rate of the initial nucleophilic attack by the carboxylate.
- Byproduct Management: Unlike the water-soluble CDMT byproduct, the CDPT byproduct is more lipophilic. This dictates a specific workup strategy (precipitation or chromatography) rather than simple aqueous extraction.[1]

Visualization: Reaction Pathway

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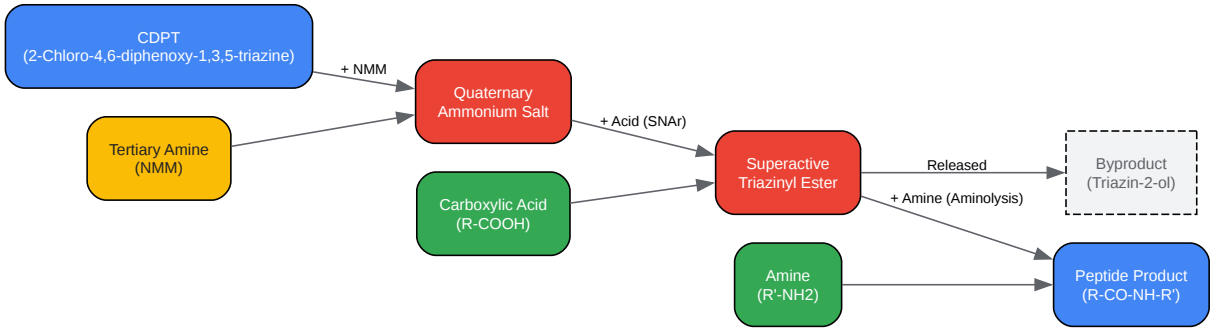

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Figure 1: The CDPT activation cycle.[1] Note the formation of the Quaternary Salt intermediate, which is the actual activating species.

Experimental Protocol

Safety Precaution: CDPT is an irritant.[1] The byproduct is a phenol derivative. Handle in a fume hood.

Materials:

- Coupling Reagent: CDPT (1.0 - 1.1 equiv)[1]
- Base: N-methylmorpholine (NMM) (2.0 - 3.0 equiv).[1] Note: NMM is preferred over TEA to prevent racemization.
- Solvent: DCM (Dichloromethane) or THF (Tetrahydrofuran).[1] Anhydrous conditions are recommended but not strictly required compared to acid chlorides.

Step-by-Step Procedure:

Phase 1: Activation (The "Cold" Step)

- Dissolve the Carboxylic Acid (1.0 mmol) in DCM (5–10 mL).

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- Cool the solution to 0°C (ice bath).
- Add NMM (1.0 mmol) to deprotonate the acid. Stir for 5 minutes.
- Add CDPT (1.0 – 1.1 mmol) in one portion.
- Observation: A precipitate (NMM-HCl salts) may form.[1] Stir at 0°C for 30–60 minutes. This allows the formation of the Active Triazinyl Ester.

Phase 2: Coupling (The "Room Temp" Step) 6. Add the Amine component (1.0 – 1.1 mmol).

- Tip: If the amine is a salt (e.g., HCl salt), add an extra equivalent of NMM prior to addition.
- Remove the ice bath and allow the reaction to warm to Room Temperature (20–25°C).
- Stir for 2–4 hours.
- Monitoring: Use TLC or HPLC.[1] The active ester spot (usually higher Rf than acid) should disappear.

Phase 3: Workup (The Critical Deviation from CDMT) Unlike CDMT, the CDPT byproduct (Diphenoxytriazinol) is lipophilic and may not wash out with water.

- Method A (Precipitation - Preferred for Peptides):
  - Concentrate the reaction mixture to a small volume (~1-2 mL).
  - Add cold Diethyl Ether or MTBE (20 mL).
  - The peptide product usually precipitates, while the lipophilic triazine byproduct often remains in the ether layer.
  - Filter and wash the solid.
- Method B (Extraction/Chromatography):
  - Dilute with DCM.[1]
  - Wash with 1M HCl (removes unreacted amine/NMM).[1]

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- Wash with Saturated

  (removes unreacted acid).[1]

- Wash with Brine, Dry over

  , and evaporate.

- Purification: If the triazine byproduct persists (seen by aromatic peaks in NMR), purify via Flash Column Chromatography (SiO2, Hexane/Ethyl Acetate gradient).

Data & Optimization Guide

Troubleshooting Table

Issue	Probable Cause	Corrective Action
Low Yield	Incomplete Activation	Increase activation time at 0°C to 2 hours. Ensure NMM is fresh.
Racemization	High Temperature / Wrong Base	Keep activation strictly at 0°C. Use NMM or Collidine, avoid TEA/DIPEA if possible.
Byproduct Contamination	Lipophilic Byproduct	Use Method A (Ether precipitation).[1] The byproduct is soluble in ether; most peptides are not.
Slow Reaction	Steric Hindrance	Add a catalyst: 0.1 equiv of HOBt or HOAt can accelerate the aminolysis of the triazine ester.

Reagent Comparison

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Feature	CDPT (Diphenoxy)	CDMT (Dimethoxy)	EDC/NHS
Reactivity	High (Electron Deficient)	Moderate	Moderate
Byproduct Solubility	Organic Soluble (Lipophilic)	Water Soluble	Water Soluble
Cost	Low	Very Low	Medium
Atom Economy	Moderate	Good	Good

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